

An In-depth Technical Guide to 3-Heptene

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Compound of Interest

Compound Name: **3-Heptene**

Cat. No.: **B165601**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Heptene**, including its chemical identifiers, physical and chemical properties, relevant experimental protocols, and a visualization of a common synthetic pathway. This document is intended to serve as a valuable resource for professionals in research, science, and drug development who may work with or encounter this compound.

Chemical Identifiers

3-Heptene is an alkene with the chemical formula C₇H₁₄. It exists as two geometric isomers, a cis (Z) and a trans (E) form. The International Union of Pure and Applied Chemistry (IUPAC) name for **3-Heptene** is hept-3-ene.[1][2]

The Chemical Abstracts Service (CAS) has assigned different numbers to the isomeric mixture and the individual stereoisomers:

- **3-Heptene** (mixture of cis and trans): 592-78-9[1][2][3][4]
- **(Z)-3-Heptene** (**cis-3-Heptene**): 7642-10-6[5][6][7]
- **(E)-3-Heptene** (**trans-3-Heptene**): 14686-14-7[8][9][10][11]

Quantitative Data

The physical and chemical properties of **3-Heptene** are summarized in the table below. Note that some properties may vary slightly depending on the isomeric composition.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₄	[1] [2] [5] [6] [8]
Molecular Weight	98.19 g/mol	[1] [6]
Density	0.7±0.1 g/cm ³	[12]
Boiling Point	94.4±7.0 °C at 760 mmHg	[12]
Melting Point	-137 to -136.6 °C	[12]
Flash Point	-7.2±0.0 °C	[12]
Refractive Index	1.40	[13]
Vapor Pressure	54.2±0.1 mmHg at 25 °C	[12]
Water Solubility	31.08 mg/L at 25 °C (estimated)	[3]
LogP (Octanol/Water)	3.96	[12]

Experimental Protocols

This section details a general protocol for the synthesis of alkenes like **3-Heptene** via the Wittig reaction and a standard method for its analysis using Gas Chromatography-Mass Spectrometry (GC-MS).

3.1. Synthesis of **3-Heptene** via Wittig Reaction

The Wittig reaction is a versatile method for the stereoselective synthesis of alkenes. For the synthesis of **3-Heptene**, a phosphorus ylide is reacted with an appropriate aldehyde. The following is a generalized procedure.

Materials:

- Propyltriphenylphosphonium bromide

- A strong base (e.g., n-butyllithium (n-BuLi) or sodium hydride (NaH))
- Butyraldehyde
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- A non-polar extraction solvent (e.g., pentane or hexane)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

Procedure:

- In a flame-dried, two-necked round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), suspend propyltriphenylphosphonium bromide in anhydrous THF.
- Cool the suspension to a low temperature (e.g., -78 °C or 0 °C, depending on the base).
- Slowly add the strong base to the stirred suspension. The formation of a deep red or orange color indicates the successful formation of the ylide.
- Stir the mixture for a period to ensure complete ylide formation (e.g., 1 hour).
- In a separate flask, dissolve butyraldehyde in anhydrous THF.
- Slowly add the butyraldehyde solution to the ylide solution at a low temperature.
- Allow the reaction mixture to slowly warm to room temperature and stir for an extended period (e.g., 12-16 hours).
- Quench the reaction by the addition of a saturated aqueous solution of ammonium chloride.
- Transfer the mixture to a separatory funnel and extract with a non-polar solvent.
- Combine the organic layers, wash with brine, and dry over an anhydrous drying agent.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.

- The crude product, a mixture of (Z)- and (E)-**3-heptene** and triphenylphosphine oxide, can be purified by column chromatography or fractional distillation. The isomeric ratio can be determined by Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy.[14]

3.2. Analysis of **3-Heptene** by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique for the separation, identification, and quantification of volatile compounds like **3-Heptene**.[15][16]

Instrumentation and Conditions:

- GC Column: A non-polar capillary column (e.g., 5% phenyl-methylpolysiloxane) of appropriate length and diameter (e.g., 30 m x 0.25 mm ID, 0.25 μ m film thickness) is typically used.
- Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).
- Injector Temperature: A temperature that ensures rapid vaporization of the sample without degradation (e.g., 250 °C).
- Oven Temperature Program: An initial temperature hold followed by a temperature ramp is used to separate the components of the sample. A typical program might be:
 - Initial temperature: 40 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 200 °C.
 - Final hold: 5 minutes at 200 °C.
- MS Transfer Line Temperature: Maintained at a high temperature to prevent condensation of the analytes (e.g., 280 °C).
- Ion Source Temperature: Typically around 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: A scan range appropriate for the expected fragments (e.g., m/z 35-350).

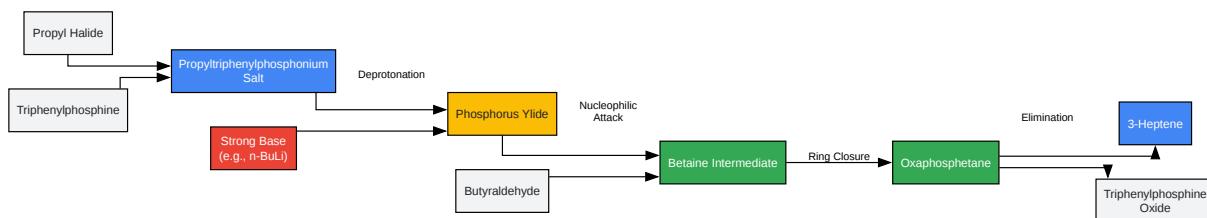
Sample Preparation:

- Prepare a dilute solution of the **3-Heptene** sample in a volatile organic solvent (e.g., hexane or dichloromethane).
- If necessary, filter the sample to remove any particulate matter.
- Transfer the sample to a GC vial for analysis.

Data Analysis: The identification of **3-Heptene** is achieved by comparing its retention time and mass spectrum with that of a known standard or a reference library (e.g., NIST). Quantification can be performed by creating a calibration curve with standards of known concentrations.

Visualization of Synthetic Pathway

The following diagram illustrates the key steps in the Wittig reaction for the synthesis of an alkene such as **3-Heptene**.



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Caption: Generalized Wittig reaction pathway for the synthesis of **3-Heptene**.

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